

The Biological Properties of Elasticamide: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Elasticamide*

Cat. No.: *B8019865*

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Abstract

Elasticamide, a naturally occurring ceramide, has garnered significant attention in the scientific community for its potent biological activities, particularly in the realms of dermatology and skincare. This technical guide provides an in-depth overview of the core biological properties of **Elasticamide**, with a focus on its anti-melanogenic and skin barrier enhancement functions. Detailed experimental protocols, quantitative data, and signaling pathway diagrams are presented to offer a comprehensive resource for researchers and professionals in drug development.

Introduction

Elasticamide is a ceramide molecule that has been isolated from various natural sources, including rice bran and *Ficus elastica*.^{[1][2]} Ceramides are a class of lipid molecules that are essential components of the skin's stratum corneum, playing a crucial role in maintaining the skin's barrier function and retaining moisture.^{[3][4]} Emerging research has highlighted **Elasticamide**'s specific and potent effects on skin physiology, distinguishing it from other ceramides. This guide will delve into the key biological properties of **Elasticamide**, its mechanisms of action, and the experimental evidence supporting its potential therapeutic and cosmetic applications.

Anti-Melanogenic Properties

Elasticamide has demonstrated significant inhibitory effects on melanogenesis, the process of melanin production.[1][5] Overproduction of melanin can lead to hyperpigmentation disorders.

Inhibition of Melanin Production

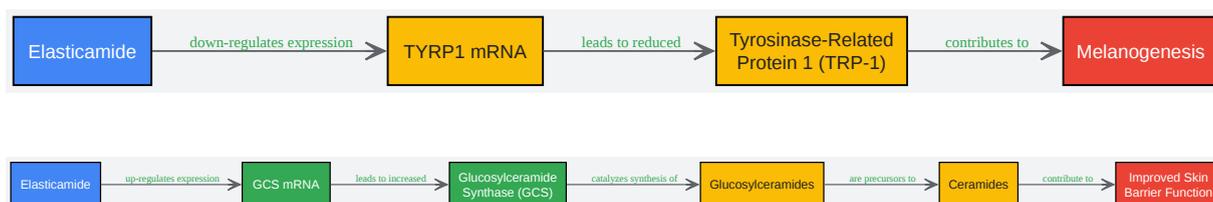
In vitro studies have consistently shown **Elasticamide**'s ability to suppress melanin production in B16 melanoma cells.[1] This effect is dose-dependent and compares favorably with other related compounds.

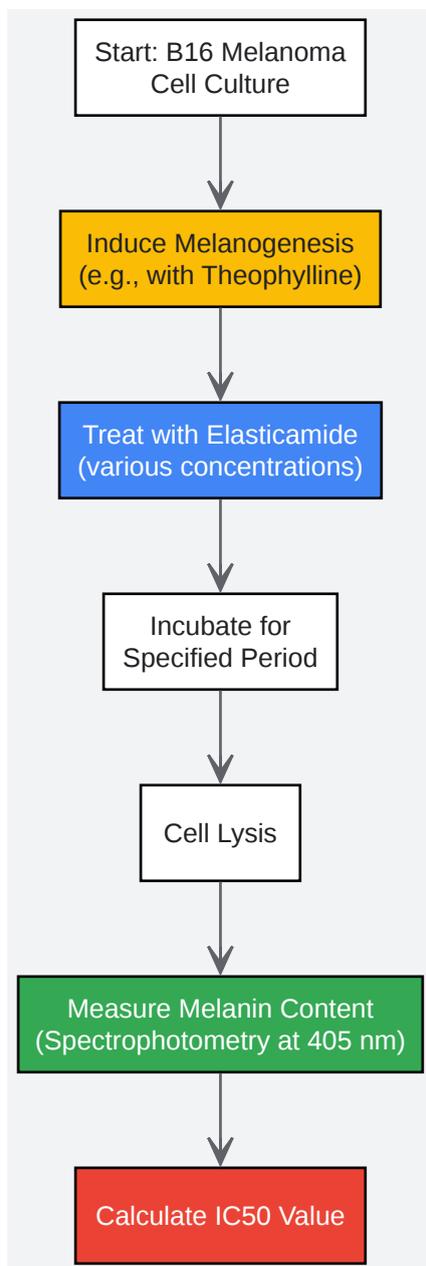
Table 1: Inhibitory Effects of **Elasticamide** and Related Compounds on Melanin Production in Theophylline-Induced B16 Melanoma Cells[1]

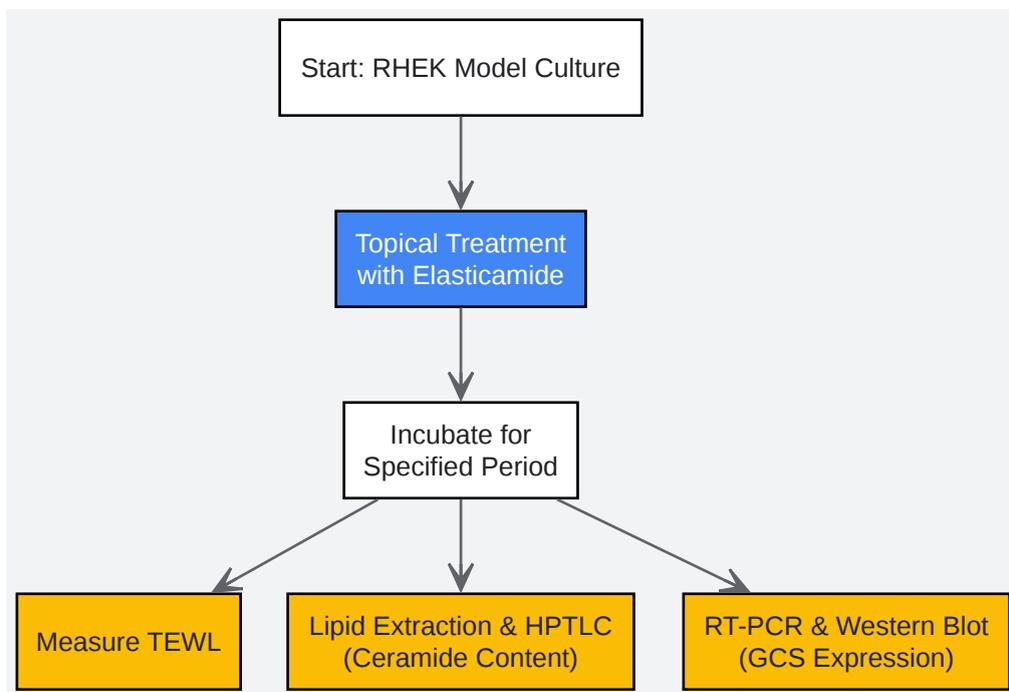
Compound	IC50 (μM)
Elasticamide	3.9
GlcCer [d18:2(4E,8Z)/20:0]	5.2
GlcCer [d18:2(4E,8Z)/18:0]	6.6

Mechanism of Anti-Melanogenic Action

Elasticamide's anti-melanogenic activity is attributed to its ability to down-regulate the expression of key enzymes and proteins involved in the melanin synthesis pathway. Specifically, it has been shown to suppress the expression of tyrosinase-related protein 1 (TRP-1).[1][6]







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- To cite this document: BenchChem. [The Biological Properties of Elasticamide: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8019865#biological-properties-of-elasticamide]

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